

An In-depth Technical Guide to the Crystal Structures of Sodium Plumbides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead;sodium

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This technical guide provides a comprehensive overview of the crystal structures of various sodium plumbide intermetallic compounds, including NaPb , NaPb_3 , and other known phases. This document details the crystallographic data for these compounds, outlines experimental protocols for their synthesis and characterization, and presents a visual workflow for these procedures.

Crystal Structure of Sodium Plumbides

The binary system of sodium and lead forms a series of intermetallic compounds with distinct crystal structures. Understanding these structures is crucial for predicting their physical and chemical properties. The crystallographic data for several known sodium plumbides are summarized in the tables below.

Table 1: Crystallographic Data for NaPb and NaPb_3

Compound	Formula	Crystal System	Space Group	Lattice Parameters (Å)
NaPb	NaPb	Tetragonal	$I4_1/acd$ (No. 142)	$a = 10.580, c = 17.746$
NaPb_3	NaPb_3	Cubic	$Pm-3m$ (No. 221)	$a = 4.883$

Data for NaPb obtained from Marsh and Shoemaker (1953).^[1] Data for NaPb_3 from the Materials Project.

Table 2: Crystallographic Data for Other Sodium Plumbides

Compound	Formula	Crystal System	Space Group	Lattice Parameters (Å)
$\text{Na}_{15}\text{Pb}_4$	$\text{Na}_{15}\text{Pb}_4$	Cubic	I-43d (No. 220)	$a = 13.29$
Na_9Pb_4	Na_9Pb_4	Orthorhombic	Cmcm (No. 63)	Data not readily available
Na_5Pb_2	Na_5Pb_2	-	-	Data not readily available

Data for $\text{Na}_{15}\text{Pb}_4$ from the Materials Project. Crystallographic data for Na_9Pb_4 and Na_5Pb_2 are not well-established in the literature, though their existence is confirmed in phase diagrams.

Experimental Protocols

The synthesis and characterization of sodium plumbides require careful handling due to the high reactivity of sodium with air and moisture. All procedures should be performed in an inert atmosphere, such as in a glovebox filled with argon or nitrogen.

Synthesis of Sodium Plumbide Intermetallics

A general method for the synthesis of sodium plumbide alloys is the direct reaction of the constituent elements at elevated temperatures.

Materials and Equipment:

- High-purity sodium metal
- High-purity lead metal
- Tantalum or niobium crucible

- Tube furnace with temperature controller
- Inert atmosphere glovebox
- Schlenk line

Procedure:

- Preparation of Reactants: Inside an inert atmosphere glovebox, weigh the desired stoichiometric amounts of sodium and lead. The surfaces of the metals should be cleaned of any oxide layer.
- Loading the Crucible: Place the weighed metals into a tantalum or niobium crucible.
- Sealing the Reaction Vessel: Seal the crucible in a quartz or stainless steel tube under vacuum or an inert atmosphere.
- Heating Profile:
 - Slowly heat the reaction vessel in a tube furnace to a temperature above the melting point of the highest melting component (Lead melts at 327.5 °C, Sodium at 97.8 °C). A typical temperature for ensuring complete reaction is 400-600 °C.
 - Hold the temperature for several hours to ensure homogenization of the melt. Gentle rocking or agitation of the furnace can aid in mixing.
 - Slowly cool the furnace to room temperature. A controlled cooling rate is crucial for the formation of the desired crystalline phase.
- Sample Recovery: Once at room temperature, transfer the reaction vessel back into the glovebox and carefully open it to recover the synthesized sodium plumbide.

Characterization by Powder X-ray Diffraction (XRD)

Due to the air-sensitive nature of sodium plumbides, special precautions must be taken for XRD analysis.

Materials and Equipment:

- Powder X-ray diffractometer
- Air-tight sample holder with a low-background window (e.g., Kapton or beryllium)
- Mortar and pestle (agate or zirconia)
- Inert atmosphere glovebox

Procedure:

- Sample Preparation: Inside the glovebox, grind a small portion of the synthesized sodium plumbide ingot into a fine powder using a mortar and pestle.
- Loading the Sample Holder: Mount the powdered sample onto the air-tight XRD sample holder. Ensure the sample surface is flat and level.
- Sealing the Holder: Securely seal the sample holder to prevent any exposure to air during transfer to the diffractometer.
- Data Acquisition:
 - Mount the sealed sample holder onto the diffractometer.
 - Set the appropriate XRD scan parameters (e.g., 2θ range, step size, scan speed). A common setup for phase identification uses Cu $\text{K}\alpha$ radiation.
 - Collect the diffraction pattern.
- Data Analysis: Analyze the obtained diffraction pattern using appropriate software to identify the crystalline phases present and determine their lattice parameters.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of sodium plumbides.

Workflow for sodium plumbide synthesis and characterization.

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References

- 1. researchgate.net [researchgate.net]
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